

Understanding the Compound: Physicochemical Properties and Inherent Reactivity

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Compound of Interest

Compound Name: *Cyclobutyl(2-fluorophenyl)methanamine*

Cat. No.: *B8637855*

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Cyclobutyl(2-fluorophenyl)methanamine is a primary amine, and its chemical behavior is dictated by the lone pair of electrons on the nitrogen atom, which imparts both basicity and nucleophilicity[4]. The presence of the 2-fluoro substituent introduces an inductive electron-withdrawing effect, which is expected to reduce the basicity of the amine compared to its non-fluorinated counterpart[3].

Table 1: Predicted Physicochemical Properties of Related Compounds

Property	Predicted Value for (5-Cyclobutyl-2-fluorophenyl)methanamine	Predicted Value for (5-Cyclobutyl-2-fluorophenyl)methanamine HCl	Rationale and Significance
Molecular Formula	C ₁₁ H ₁₄ FN ^[5]	C ₁₁ H ₁₅ ClFN ^[6]	Essential for accurate molecular weight calculations and solution preparation.
Molecular Weight	179.23 ^[5]	215.69 ^[6]	Critical for gravimetric measurements and molar concentration calculations.
LogP	2.5519 ^[5]	2.9737 ^[6]	Indicates the lipophilicity of the compound, which influences its solubility in organic solvents and potential to cross biological membranes.
Topological Polar Surface Area (TPSA)	26.02 Å ² ^[5]	26.02 Å ² ^[6]	A predictor of drug transport properties, such as intestinal absorption and blood-brain barrier penetration.
pKa (predicted)	~8.5 - 9.5	Not Applicable	The pKa of the conjugate acid determines the charge state of the amine at a given pH, affecting its solubility and interaction with biological targets. The 2-fluoro group is expected to lower the

pKa compared to the non-fluorinated analog.[3]

Note: The pKa value is an estimation based on the properties of similar fluorinated benzylamines and has not been experimentally determined for this specific compound.

Personnel Safety and Engineering Controls

Adherence to stringent safety protocols is paramount when handling any chemical substance. The following measures are mandatory to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is the first line of defense against chemical exposure.

- **Eye Protection:** ANSI-approved safety glasses with side shields or chemical splash goggles must be worn at all times[7].
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, should be worn. It is crucial to inspect gloves for any signs of degradation or perforation before use[7].
- **Body Protection:** A laboratory coat must be worn to protect against splashes. For larger quantities or when there is a significant risk of splashing, a chemically resistant apron is recommended.
- **Respiratory Protection:** If handling the compound as a powder or in a manner that could generate aerosols, a NIOSH-approved respirator is necessary. All handling of the neat compound should ideally be performed within a certified chemical fume hood to minimize inhalation exposure[8].

Engineering Controls

- **Chemical Fume Hood:** All weighing and solution preparation activities involving **Cyclobutyl(2-fluorophenyl)methanamine** should be conducted in a properly functioning chemical fume hood[8].

- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of vapors[9].
- Safety Stations: Emergency eyewash stations and safety showers must be readily accessible and regularly tested[8].

Comprehensive Storage and Stability Protocols

The long-term stability of **Cyclobutyl(2-fluorophenyl)methanamine** is crucial for the reproducibility of experimental results. Amines, in general, are susceptible to degradation through oxidation and reaction with atmospheric carbon dioxide.

Optimal Storage Conditions

- Temperature: For long-term storage, the compound should be kept in a tightly sealed container at 2-8°C[5][6]. This temperature range minimizes the rate of potential degradation reactions. Avoid repeated freeze-thaw cycles.
- Atmosphere: To prevent oxidation and reaction with atmospheric CO₂, it is recommended to store the compound under an inert atmosphere, such as argon or nitrogen.
- Container: Use amber glass vials or other opaque containers to protect the compound from light, which can catalyze degradation[1].
- Location: Store in a designated, well-ventilated, and dry area away from incompatible materials[9].

Chemical Stability and Incompatibilities

While specific stability data for **Cyclobutyl(2-fluorophenyl)methanamine** is not readily available, the stability of fluorinated amines is generally enhanced due to the strong carbon-fluorine bond[2]. However, as a primary amine, it will exhibit characteristic reactivity.

- Oxidizing Agents: Avoid contact with strong oxidizing agents, which can lead to degradation of the amine functionality.
- Acids: As a base, it will react exothermically with strong acids to form ammonium salts[10][11].

- Aldehydes and Ketones: Primary amines react with aldehydes and ketones to form imines[11].
- Acyl Halides and Anhydrides: Reacts with acyl halides and acid anhydrides to form amides[11].

Step-by-Step Experimental Protocols

The following protocols provide detailed procedures for common laboratory manipulations involving **Cyclobutyl(2-fluorophenyl)methanamine**.

Protocol for Receiving and Initial Storage



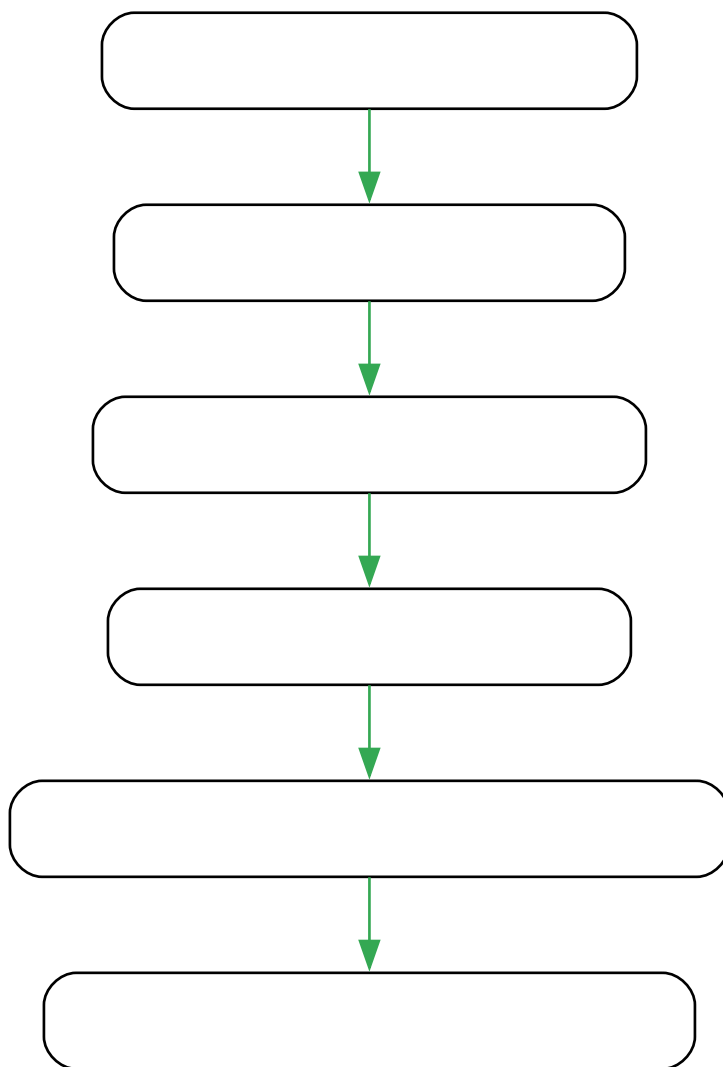
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Caption: Workflow for receiving and initial storage.

- Upon receipt, visually inspect the shipping package for any signs of damage or leakage.
- Wearing appropriate PPE, open the package in a chemical fume hood.
- Verify that the compound name, CAS number, and quantity on the container match the packing slip and purchase order.
- Ensure the container seal is intact.
- Record the date of receipt on the container label.
- For long-term stability, consider flushing the headspace of the container with an inert gas (argon or nitrogen) before resealing.

- Store the container in a refrigerator at 2-8°C in a designated and clearly labeled secondary containment bin.

Protocol for Preparing a Stock Solution



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Caption: Protocol for preparing a stock solution.

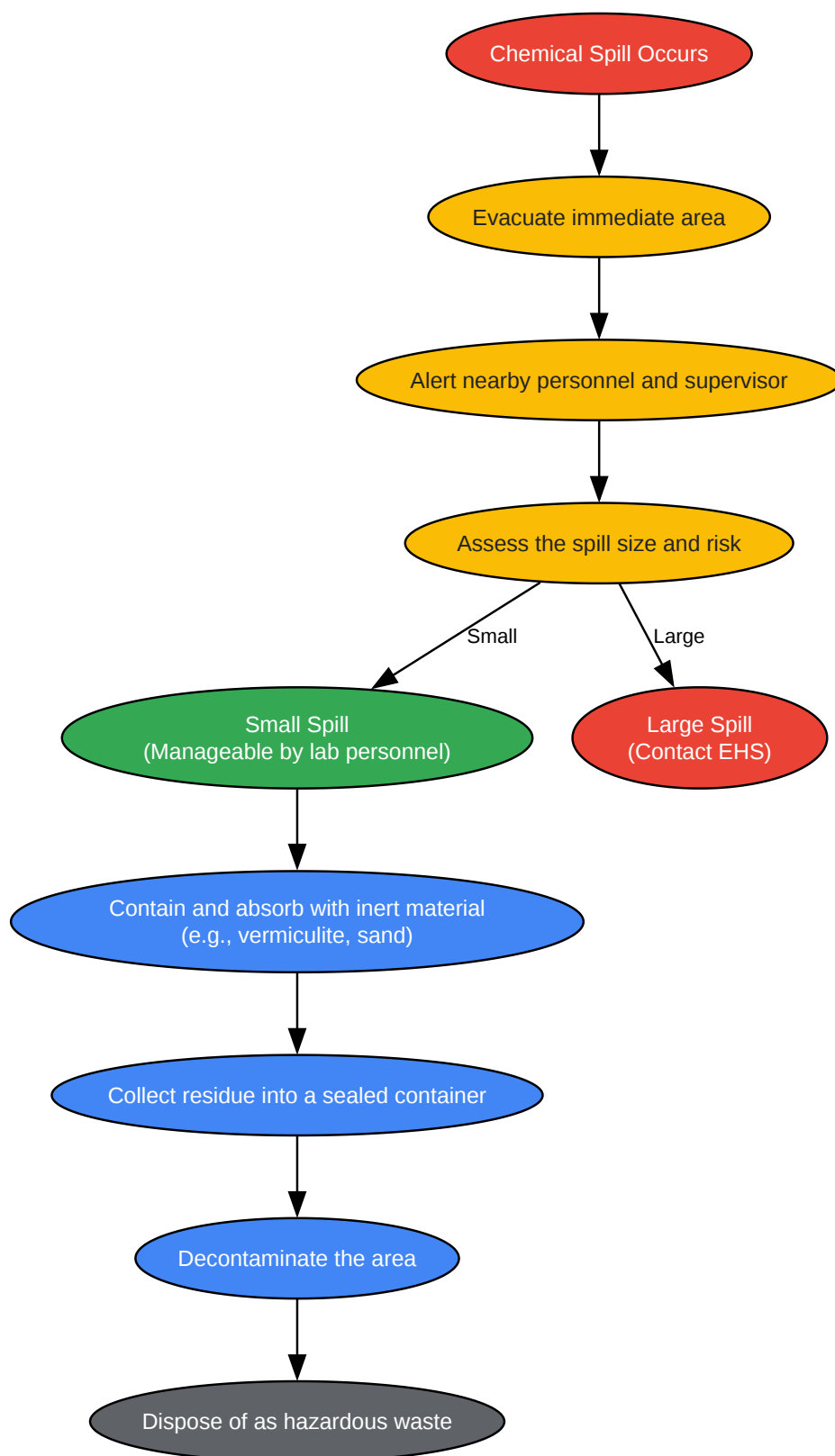
- Allow the container of **Cyclobutyl(2-fluorophenyl)methanamine** to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- In a chemical fume hood, accurately weigh the desired amount of the compound into a suitable container.

- Add the chosen solvent (e.g., DMSO, ethanol) in portions, ensuring complete dissolution. Gentle vortexing or sonication may be used to aid dissolution.
- Quantitatively transfer the solution to a volumetric flask.
- Rinse the weighing container with the solvent and add the rinsing to the volumetric flask.
- Bring the solution to the final volume with the solvent.
- Cap and invert the flask several times to ensure homogeneity.
- Transfer the solution to a labeled, amber glass storage vial. The label should include the compound name, concentration, solvent, date of preparation, and your initials.
- Store the stock solution at 2-8°C unless stability studies indicate otherwise.

Spill Management and Waste Disposal

Prompt and appropriate action in the event of a spill is critical to prevent exposure and environmental contamination.

Spill Response Protocol



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Caption: Flowchart for chemical spill response.

- Evacuate: Immediately evacuate the area of the spill.
- Alert: Notify colleagues and your supervisor.
- Assess: If the spill is large or you are unsure how to proceed, contact your institution's Environmental Health and Safety (EHS) department.
- Containment (for small, manageable spills): Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or a chemical spill pillow.
- Collection: Carefully collect the absorbed material into a labeled, sealable container.
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water.
- Disposal: The collected waste and cleaning materials must be disposed of as hazardous waste.

Waste Disposal

All waste containing **Cyclobutyl(2-fluorophenyl)methanamine**, including neat compound, solutions, and contaminated materials, must be treated as hazardous waste[12][13].

- Segregation: Do not mix amine waste with other chemical waste streams unless specifically instructed to do so by your institution's EHS guidelines[14].
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents[15].
- Storage: Store waste containers in a designated satellite accumulation area, away from general laboratory traffic.
- Disposal: Arrange for pickup and disposal by your institution's certified hazardous waste management provider[12][14].

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